

Operational Guide: Handling and Safety for (2R)-Octyl-alpha-hydroxyglutarate

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Compound of Interest

Compound Name: (2R)-Octyl-alpha-hydroxyglutarate

CAS No.: 1391194-67-4

Cat. No.: B570664

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Executive Safety Summary

Immediate Action Card

Parameter	Critical Specification
CAS Number	1391194-67-4
Physical State	Crystalline Solid (White to off-white)
Primary Hazard	Bioactive Epigenetic Modifier. While often classified as "Non-Hazardous" by GHS standards due to lack of acute toxicity, this compound is a cell-permeable oncometabolite mimic designed to alter cellular methylation patterns.
Storage	-20°C (Desiccated). Protect from moisture to prevent ester hydrolysis.
Solubility	Soluble in DMSO (up to 25 mg/mL) and Ethanol. Poorly soluble in water directly.
Emergency	Eye Contact: Rinse for 15 min. Skin: Wash with soap/water.[1] Ingestion: Rinse mouth; do not induce vomiting.

Bio-Safety Rationale: The "Why" Behind the PPE

Expert Insight: Do not let the "Non-Hazardous" SDS classification lull you into complacency. **(2R)-Octyl-alpha-hydroxyglutarate** is an octyl ester prodrug. It is chemically engineered for high lipophilicity to cross cell membranes passively.

Once absorbed, intracellular esterases hydrolyze the octyl group, releasing (R)-2-hydroxyglutarate (2-HG). This metabolite competitively inhibits

-ketoglutarate-dependent dioxygenases (e.g., TET DNA hydroxylases, JmjC histone demethylases). Risk: Accidental transdermal absorption could theoretically result in localized epigenetic dysregulation. Therefore, we treat this compound with BSL-1+ chemical hygiene standards, prioritizing barrier protection against lipophilic entry.

Personal Protective Equipment (PPE) Matrix

Zone	PPE Requirement	Technical Justification
Hand Protection	Nitrile Gloves (Double-gloved recommended)	Latex offers poor protection against organic solvents like DMSO used for reconstitution. Nitrile provides superior resistance to the carrier solvent.
Eye Protection	Safety Glasses with Side Shields	Essential during weighing and solubilization to prevent projectile crystals or splashes.
Respiratory	Fume Hood (Class II)	While not highly volatile, the powder is fine and static-prone. Weighing should occur in a hood to prevent inhalation of dust.
Body Defense	Lab Coat (Buttoned, Long Sleeve)	Prevents skin contact. If using high concentrations (>10 mM), use Tyvek sleeves if forearm exposure is possible.

Operational Protocol: Reconstitution & Handling

Step-by-Step Solubilization Workflow

Objective: Create a stable stock solution (typically 10-50 mM) while minimizing hydrolysis.

- **Equilibration:** Remove the vial from -20°C storage and allow it to equilibrate to room temperature inside a desiccator (approx. 20 mins). Why: Opening a cold vial introduces condensation, which hydrolyzes the ester bond.
- **Weighing:** Weigh the necessary amount in a fume hood. Use an anti-static gun if the powder is static.
- **Solvent Selection:**

- Preferred: Anhydrous DMSO (Dimethyl Sulfoxide).
- Alternative: Ethanol (100%).
- Avoid: Direct dissolution in PBS or media (precipitates immediately).
- Dissolution: Add DMSO to the vial. Vortex for 30 seconds. If particles persist, sonicate in a water bath for 2 minutes at ambient temperature.
- Aliquot & Storage: Do not store the bulk stock at 4°C. Aliquot into single-use volumes (e.g., 20-50 μ L) and freeze at -20°C or -80°C.
 - Stability Note: Stock solutions in DMSO are stable for ~1 month at -20°C. Aqueous working solutions must be prepared immediately before use.

Visual Workflow: Handling Lifecycle

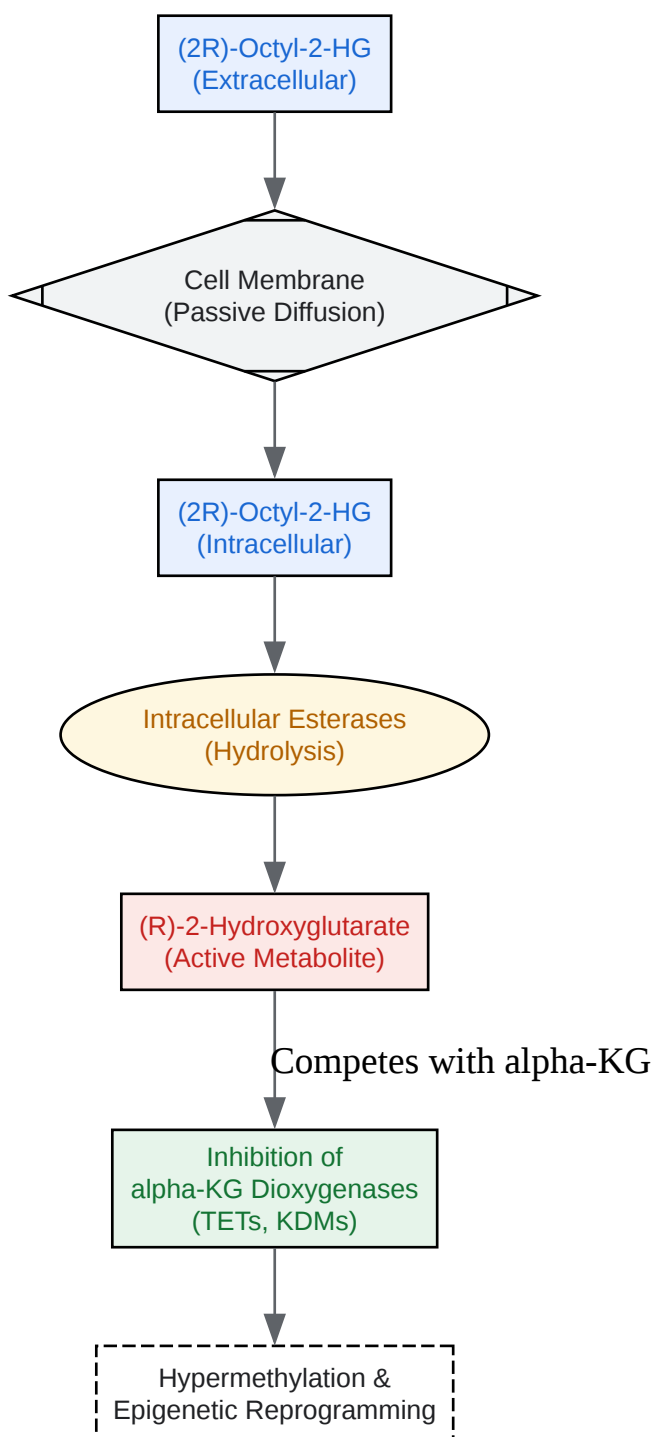


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Figure 1: Operational workflow ensuring chemical stability and user safety.

Scientific Context: Mechanism of Action

Understanding the mechanism reinforces the need for careful handling. The compound is a "Trojan Horse" that delivers the oncometabolite 2-HG into the cell.



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Figure 2: Biological mechanism. The lipophilic octyl tail facilitates entry, after which hydrolysis activates the inhibitor.

Disposal & Waste Management

Proper disposal prevents environmental contamination, as esters can be toxic to aquatic life in high concentrations.

- Solid Waste: Contaminated gloves, weighing boats, and pipette tips must be disposed of in the Hazardous Solid Waste stream (often yellow bags/bins), not regular trash.
- Liquid Waste:
 - DMSO/Ethanol Stocks: Dispose of in Halogen-Free Organic Solvent waste containers.
 - Cell Culture Media: Media containing trace amounts (<100 μM) can generally be treated with bleach (10% final vol) and sewered, subject to local EHS regulations. Higher concentrations must be collected as chemical liquid waste.
- Spill Cleanup:
 - Solid Spill: Dampen a paper towel with water (to prevent dust), wipe up, and place in hazardous waste.
 - Liquid Spill: Absorb with vermiculite or spill pads. Clean area with 70% ethanol and detergent.

References

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- National Institutes of Health (NIH). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. Retrieved from [[Link](#)]

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